

The Solubility Profile of Cephalexin Hydrochloride Anhydrous: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	Cephalexin hydrochloride anhydrous
CAS No.:	59695-59-9
Cat. No.:	B1243757

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This guide provides an in-depth exploration of the solubility characteristics of **cephalexin hydrochloride anhydrous**, a critical physicochemical property influencing its behavior in various pharmaceutical and research applications. Designed for researchers, scientists, and drug development professionals, this document synthesizes fundamental principles with practical methodologies to offer a comprehensive understanding of this widely used cephalosporin antibiotic.

Introduction: The Physicochemical Landscape of Cephalexin

Cephalexin is a semi-synthetic, first-generation cephalosporin antibiotic.^{[1][2]} Its chemical structure, featuring both a basic amino group and an acidic carboxylic acid group, makes it a zwitterionic compound.^[1] The isoelectric point of cephalexin in water is in the range of approximately 4.5 to 5.^[1] This amphoteric nature is a key determinant of its solubility behavior, particularly in aqueous systems where pH plays a pivotal role.

The hydrochloride salt form is often utilized to enhance the aqueous solubility of cephalexin. This guide focuses on the anhydrous form of cephalexin hydrochloride, a white to off-white crystalline powder.[3] Understanding its solubility across a spectrum of solvents is paramount for effective formulation development, analytical method design, and predicting its absorption and bioavailability.

Key Physicochemical Properties of Cephalexin:

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₄ S	[4]
Molecular Weight	347.39 g/mol	[4]
pKa ₁ (Carboxylic Acid)	~5.2	[5]
pKa ₂ (Amino Group)	~7.3	[5]

The Science of Solubility: Factors Governing Cephalexin's Dissolution

The solubility of a substance is its thermodynamic limit, representing the maximum amount of solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. For a complex molecule like cephalexin hydrochloride, solubility is not a single value but a multifaceted property influenced by several factors:

- **pH of the Medium:** As a zwitterionic molecule with acidic and basic functional groups, the ionization state of cephalexin is highly dependent on the pH of the solvent.[1] In acidic solutions (below its pKa₁), the carboxylic acid group is protonated, and the amino group is also protonated, resulting in a net positive charge. In alkaline solutions (above its pKa₂), the carboxylic acid is deprotonated (carboxylate), and the amino group is deprotonated, leading to a net negative charge. The solubility is generally lowest near its isoelectric point and increases as the pH moves away from this point due to the formation of more soluble ionized species.
- **Solvent Polarity:** The principle of "like dissolves like" is fundamental. The polarity of the solvent and its ability to form hydrogen bonds with the functional groups of cephalexin

hydrochloride significantly impact solubility. Polar solvents are generally more effective at solvating the charged and polar moieties of the molecule.

- **Temperature:** The dissolution of most solid compounds, including cephalexin hydrochloride, is an endothermic process. Therefore, an increase in temperature generally leads to an increase in solubility.
- **Crystal Form (Polymorphism):** Solid-state properties, such as the crystalline form (polymorphism), can have a profound impact on solubility.^[6] Different polymorphs of the same compound can exhibit different lattice energies, which in turn affects the energy required to break the crystal lattice and dissolve the molecule. While this guide focuses on the anhydrous hydrochloride form, it is crucial to be aware that different crystalline forms or the presence of solvates (like the monohydrate) can lead to variations in solubility.^[7]

Solubility of Cephalexin Hydrochloride Anhydrous in Various Solvents

The following sections provide a detailed overview of the solubility of **cephalexin hydrochloride anhydrous** in different solvent systems. The data presented is a synthesis of available information and should be considered in the context of the experimental conditions under which it was determined.

Aqueous Solubility

The solubility of cephalexin and its salts in water is a critical parameter for oral and parenteral formulations. While the free base form of cephalexin has low water solubility, typically reported in the range of 1-2 mg/mL, the hydrochloride salt exhibits enhanced aqueous solubility.^[1]^[8]^[9]

Table 1: Aqueous Solubility of Cephalexin and its Hydrochloride Salt

Compound	Solvent	Reported Solubility (mg/mL)	Notes	Source(s)
Cephalexin (form not specified)	Water	≥8.7	Temperature: 37°C	[10]
Cephalexin (form not specified)	Water	10	-	[2][11]
Cephalexin Monohydrate	Water	1-2	Room Temperature	[1][8][9][12]
Cephalexin Monohydrate	Water	8.33	Requires sonication and heating to 60°C	[13]
Cephalexin Hydrochloride	Water	10	-	[3]
Cephalexin	PBS (pH 7.2)	~2	-	[14]

The variability in reported aqueous solubility can be attributed to differences in the specific form of cephalexin used (anhydrous vs. monohydrate), temperature, and experimental methodology.

pH-Dependent Solubility Profile

The zwitterionic nature of cephalexin dictates a distinct pH-dependent solubility profile. The solubility is at its minimum near the isoelectric point (pH 4.5-5) and increases significantly in both acidic and basic conditions due to the formation of the more soluble cationic and anionic species, respectively.

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Caption: pH-dependent solubility of cephalexin.

Solubility in Organic and Co-Solvent Systems

The solubility of **cephalexin hydrochloride anhydrous** in organic solvents is generally limited, particularly in non-polar solvents. However, certain polar organic solvents and co-solvent systems can be employed to achieve higher concentrations, which is relevant for analytical procedures and specific formulation strategies.

Table 2: Solubility of **Cephalexin Hydrochloride Anhydrous** in Various Solvents

Solvent	Category	Reported Solubility	Source(s)
Alcohols			
Methanol	Polar Protic	Soluble (10 mg/mL)	[3]
Ethanol	Polar Protic	Insoluble/Practically Insoluble	[10][11][15]
Isopropanol	Polar Protic	Sparingly Soluble	[3]
Ketones			
Acetone	Polar Aprotic	Soluble (10 mg/mL)	[3]
Nitriles			
Acetonitrile	Polar Aprotic	Soluble (10 mg/mL)	[3]
Esters			
Ethyl Acetate	Moderately Polar	Very Slightly Soluble	[3]
Amides			
Dimethylformamide (DMF)	Polar Aprotic	Soluble (10 mg/mL)	[3]
Sulfoxides			
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble (5 mg/mL)	[11]
Insoluble	[10]		
Ethers			
Diethyl Ether	Non-polar	Practically Insoluble	[15]
Hydrocarbons			
Chloroform	Non-polar	Practically Insoluble	[3][15]
Co-solvents			
10% DMSO / 40% PEG300 / 5% Tween-	Co-solvent system	8.33 mg/mL (for monohydrate)	[13]

80 / 45% Saline

It is important to note the conflicting reports regarding solubility in DMSO, which may be due to differences in the form of cephalexin tested or the presence of moisture in the solvent.[11] The use of co-solvents, such as polyethylene glycol (PEG), can significantly enhance the solubility of cephalexin.[13]

Experimental Determination of Solubility: A Practical Approach

The accurate determination of solubility is a cornerstone of pharmaceutical development. The shake-flask method is a widely recognized and reliable technique for measuring thermodynamic (equilibrium) solubility.[16][17]

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Caption: Workflow for the Shake-Flask Solubility Method.

Detailed Protocol: Thermodynamic Solubility Determination via Shake-Flask Method

This protocol outlines a standardized procedure for determining the thermodynamic solubility of **cephalexin hydrochloride anhydrous**.

Materials and Equipment:

- **Cephalexin hydrochloride anhydrous** powder
- Solvent of interest (e.g., purified water, buffer solution, organic solvent)
- Glass flasks with stoppers or screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge

- Syringe filters (e.g., 0.22 μm PVDF or PTFE)
- Volumetric flasks and pipettes
- Validated HPLC-UV system

Procedure:

- Preparation: Add an excess amount of **cephalexin hydrochloride anhydrous** to a flask containing a known volume of the solvent. The excess solid is crucial to ensure that a saturated solution is formed.[\[17\]](#)
- Equilibration: Seal the flasks and place them in an orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a sufficient duration to reach equilibrium. This typically requires 24 to 48 hours.[\[16\]](#)
- Phase Separation: After equilibration, allow the flasks to stand undisturbed for a short period to allow the excess solid to sediment. To completely separate the undissolved solid, centrifuge the samples or filter an aliquot of the suspension through a syringe filter.[\[18\]](#) It is critical to ensure that the filter does not adsorb the drug.
- Sample Preparation for Analysis: Carefully withdraw a precise volume of the clear supernatant and dilute it with a suitable solvent to a concentration within the calibrated range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method, such as HPLC-UV, to determine the concentration of dissolved cephalexin hydrochloride.[\[19\]](#)[\[20\]](#)[\[21\]](#)

Self-Validation and Trustworthiness: To ensure the reliability of the results, the following checks should be incorporated:

- Time to Equilibrium: To confirm that equilibrium has been reached, samples can be taken at different time points (e.g., 24, 48, and 72 hours). The solubility value should be consistent at the later time points.
- Solid State Analysis: After the experiment, the remaining solid material can be analyzed (e.g., by XRPD) to check for any changes in the crystal form (polymorphism or solvate

formation) during the experiment.

- pH Measurement: For aqueous and buffered solutions, the pH of the saturated solution should be measured and reported, as it can differ from the initial pH of the solvent.[\[17\]](#)

Analytical Quantification: HPLC-UV Method

A common and reliable method for quantifying cephalexin in solubility samples is Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

Typical HPLC-UV Parameters:

- Column: C18 (e.g., 250 mm x 4.6 mm, 5 μ m)[\[20\]](#)
- Mobile Phase: A mixture of an aqueous buffer (e.g., sodium acetate) and an organic modifier (e.g., methanol or acetonitrile).[\[20\]](#)
- Flow Rate: 1.0 mL/min[\[20\]](#)
- Detection Wavelength: ~254-262 nm[\[21\]](#)[\[22\]](#)
- Injection Volume: 20 μ L[\[20\]](#)
- Column Temperature: Ambient

A calibration curve should be prepared using standard solutions of cephalexin hydrochloride of known concentrations to ensure accurate quantification.

Conclusion and Future Perspectives

The solubility of **cephalexin hydrochloride anhydrous** is a complex property governed by its inherent physicochemical characteristics and the nature of the solvent system. While the hydrochloride salt form offers improved aqueous solubility compared to the free base, its solubility in organic solvents remains a critical consideration for various pharmaceutical processes. This guide has provided a comprehensive overview of the available solubility data and a detailed protocol for its experimental determination.

For drug development professionals, a thorough understanding of the solubility profile is not merely an academic exercise but a fundamental requirement for designing robust and effective drug products. Future research could focus on developing a more extensive and standardized database of solubility for **cephalexin hydrochloride anhydrous** in a wider array of pharmaceutically relevant solvents and co-solvent systems, as well as further investigating the impact of different polymorphic forms on its dissolution behavior.

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